Preliminary Toxicity Profile of Aniprime: A Technical Guide

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Compound of Interest

Compound Name:	*Aniprime*
CAS No.:	*60895-22-9*
Cat. No.:	*B1336310*

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Disclaimer: Publicly available toxicological data for a compound specifically named "**Aniprime**" is not available. This technical guide has been constructed based on the toxicological profile of a representative anilinopyrimidine fungicide, cyprodinil, to serve as an illustrative example for researchers, scientists, and drug development professionals. For the purpose of this guide, the data presented will be attributed to the hypothetical compound "**Aniprime**."

This document provides a comprehensive overview of the preliminary toxicity studies on **Aniprime**, including summaries of quantitative data, detailed experimental protocols for key assays, and visualizations of experimental workflows and potential toxicological pathways.

Toxicology Data Summary

The following tables summarize the key quantitative data from preliminary toxicity studies of **Aniprime**.

Table 1: Acute Toxicity of **Aniprime**

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Test Type	Species	Route	Endpoint	Value	Toxicity Category
Acute Oral Toxicity	**Rat**	**Oral**	**LD50**	**>2000 mg/kg**	**Low (Category III/IV)[1][2][3]**
Acute Dermal Toxicity	Rat	Dermal	LD50	>2000 mg/kg	Low (Category III/IV)[1][2][3]
Acute Inhalation Toxicity	Rat	Inhalation	LC50	>1.2 mg/m³	Low (Category III/IV)[3][4]
Primary Eye Irritation	Rabbit	Ocular	-	Minimally Irritating	Category IV[1]
Primary Skin Irritation	Rabbit	Dermal	-	Slightly Irritating	Category IV[1][5]

| Dermal Sensitization | Guinea Pig | Dermal | - | Weak to Moderate Sensitizer | -[1][4][5] |

Table 2: Subchronic and Chronic Toxicity of **Aniprime**

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Study Duration	Species	NOAEL (No Observed Adverse Effect Level)	LOAEL (Lowest Observed Adverse Effect Level)	Target Organs and Effects
28-Day Study	**Rat**	**600 ppm (approx. 63 mg/kg/day)**	**3000 ppm (approx. 307 mg/kg/day)**	**Liver (hepatocyte hypertrophy), lower body weight gain.[1]**
90-Day Study	Rat	300 ppm (19 mg/kg/day)	-	Liver, kidney, and thyroid histopathology; reduced body weight.[6]
90-Day Study	Dog	7000 ppm (approx. 221 mg/kg/day)	20,000 ppm (approx. 570 mg/kg/day)	Lower body weight gain, decreased food consumption.[1]

| 24-Month Chronic/Carcinogenicity | Rat | 75 ppm (2.7 mg/kg/day) | 1000 ppm (35.6 mg/kg/day) | Liver (spongiosis hepatis in males). No evidence of carcinogenicity.[1][6] |

Table 3: Genotoxicity of **Aniprime**

Assay Type	Test System	Metabolic Activation	Result
Bacterial Reverse Mutation (Ames Test)	**S. typhimurium, E. coli**	**With and Without**	**Negative[1][4]**
In Vitro Chromosomal Aberration	Mammalian Cells (e.g., CHO)	With and Without	Negative[1][4]
In Vitro DNA Repair	Mammalian Cells	With and Without	Negative[1]

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| Conclusion | | | **Aniprime** is considered unlikely to be genotoxic.[6] |

Table 4: Reproductive and Developmental Toxicity of **Aniprime**

Study Type	Species	NOAEL (Maternal Toxicity)	NOAEL (Developmental/Reproductive Toxicity)	Key Findings
Two-Generation Reproduction	**Rat**	**1000 ppm (approx. 74 mg/kg/day)**	**1000 ppm (approx. 81 mg/kg/day)**	**No adverse effects on fertility or reproduction. Decreased pup weights at higher doses. [1][6]**
Developmental Toxicity	Rat	200 mg/kg/day	200 mg/kg/day	Reduced ossification and pup body weight secondary to maternal toxicity at higher doses. Not teratogenic. [1][4]

| Developmental Toxicity | Rabbit | 150 mg/kg/day | 400 mg/kg/day (HDT) | Slight reduction in fetal body weight at maternally toxic doses. Not teratogenic.[1][4] |

Experimental Protocols

Detailed methodologies for key toxicological assessments are provided below, based on internationally recognized guidelines.

Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

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Objective: To determine the acute oral toxicity of a substance and to allow for its classification according to the Globally Harmonised System (GHS).[7][8]

Principle: This method involves a stepwise procedure with the use of a small number of animals per step.[8][9] The outcome of one step determines the dosage for the next step. The procedure is designed to classify the substance into a defined toxicity class based on the observed mortality.[7]

Experimental Protocol:

- Test Animals: Healthy, young adult nulliparous and non-pregnant female rats are typically used. Animals are acclimatized to laboratory conditions for at least five days before dosing.[7]
- Housing and Feeding: Animals are housed in standard cages with controlled temperature, humidity, and a 12-hour light/dark cycle. Conventional laboratory diets and an unlimited supply of drinking water are provided.[7]
- Dose Preparation: The test substance is typically administered in a constant volume via gavage. Water is the preferred vehicle; if the substance is not soluble in water, an appropriate alternative vehicle is used.[7]
- Administration of Doses: A starting dose (e.g., 300 mg/kg) is selected based on available information. A group of three female rats is dosed with the test substance.[9]
- Observation: Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, and behavior), and body weight changes. Detailed observations are made shortly after dosing and periodically for the first 24 hours, and then daily for a total of 14 days.[10]
- Stepwise Procedure:
  - If mortality is observed in two or three animals, the test is stopped, and the substance is classified.
  - If one animal dies, the procedure is repeated with three more animals at the same dose level.

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- If no animals die, the procedure is repeated with three animals at a higher dose level.

- Pathology: At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.

Bacterial Reverse Mutation Assay (Ames Test) (OECD 471)

Objective: To detect point mutations (base substitutions and frameshifts) induced by a chemical substance.[11][12]

Principle: The assay uses several amino acid-requiring strains of Salmonella typhimurium and Escherichia coli with mutations in the histidine or tryptophan operon, respectively.[11][13] When these bacteria are exposed to a mutagen, reverse mutations can occur, restoring the functional capability to synthesize the essential amino acid and allowing them to grow on a minimal medium.[11][14]

Experimental Protocol:

- Tester Strains: A standard set of at least five strains is used (e.g., S. typhimurium TA98, TA100, TA1535, TA1537, and E. coli WP2 uvrA or WP2 uvrA (pKM101)).[11][14]

- Metabolic Activation: The test is performed both in the absence and presence of an exogenous metabolic activation system (S9 fraction from induced rat liver) to detect metabolites that may be mutagenic.[13][14]

- Test Procedure (Plate Incorporation Method):

  - The test substance, at a range of at least five different concentrations, is added to molten top agar.[12]

  - The bacterial tester strain and, if required, the S9 mix are also added to the top agar.

  - The mixture is poured onto minimal glucose agar plates.

- Incubation: Plates are incubated at 37°C for 48-72 hours.[12]

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- Data Analysis: The number of revertant colonies per plate is counted. A substance is considered mutagenic if it produces a concentration-related increase in the number of revertant colonies that is at least two to three times higher than the solvent control.[14] Positive and negative (solvent) controls are run concurrently.

In Vitro Mammalian Chromosomal Aberration Test (OECD 473)

Objective: To identify substances that cause structural chromosomal aberrations in cultured mammalian cells.[15][16]

Principle: Cultured mammalian cells are exposed to the test substance. After a suitable treatment period, the cells are treated with a metaphase-arresting substance (e.g., colcemid), harvested, and stained. Metaphase cells are then analyzed microscopically for chromosomal damage.[17][18]

Experimental Protocol:

- Cell Cultures: Established cell lines (e.g., Chinese Hamster Ovary - CHO) or primary cell cultures (e.g., human peripheral blood lymphocytes) are used.[15][19]
- Metabolic Activation: As with the Ames test, the assay is conducted with and without an S9 metabolic activation system.[19]
- Test Conditions:
  - Cells are exposed to the test substance at a minimum of three analyzable concentrations for a short duration (e.g., 3-6 hours) in the presence and absence of S9, and for a longer duration (e.g., continuous treatment for ~1.5 normal cell cycle lengths) in the absence of S9.[15]
  - Duplicate cultures are used for each concentration.[18]
- Harvest and Slide Preparation: At an appropriate time after the start of treatment, cells are treated with a metaphase-arresting agent, harvested, treated with a hypotonic solution, fixed, and spread onto microscope slides.

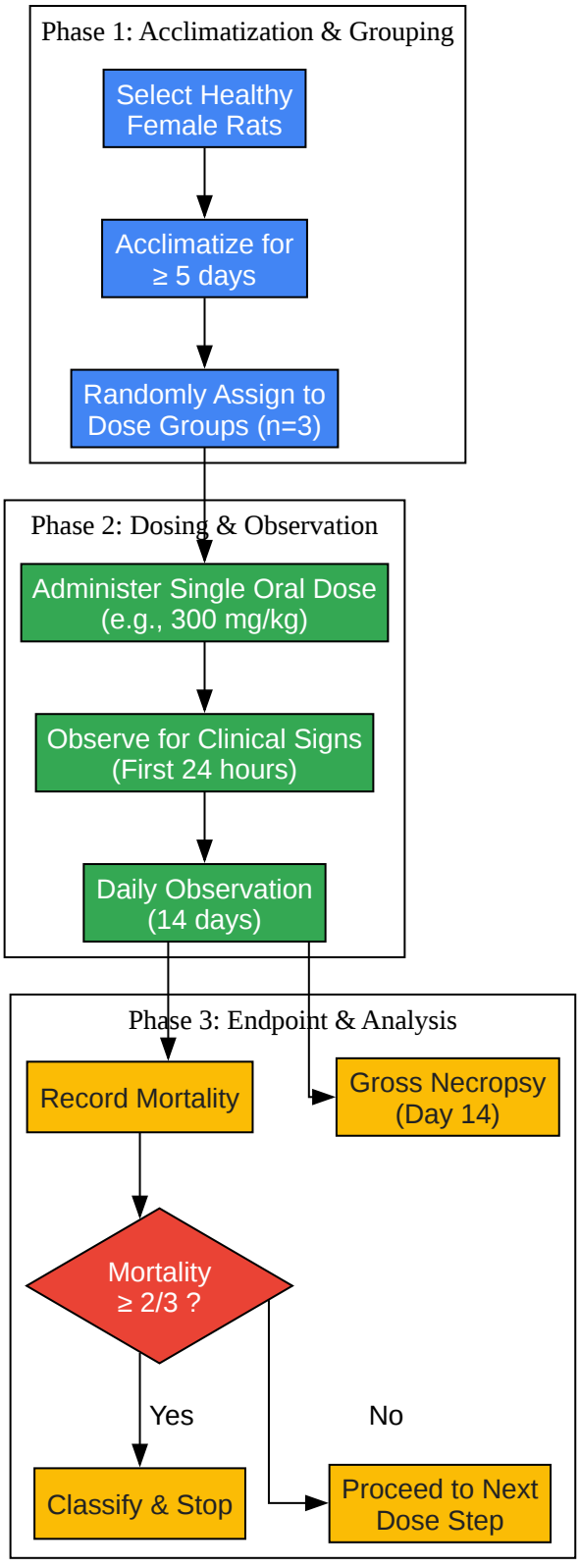
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- Analysis: Slides are stained, and metaphase cells are analyzed for chromosomal aberrations (e.g., chromatid and chromosome gaps, breaks, and exchanges). At least 200 well-spread metaphases per concentration are scored.
- Evaluation Criteria: A test substance is considered positive if it induces a statistically significant, dose-dependent increase in the frequency of cells with structural chromosomal aberrations.[17]

Mandatory Visualization

Experimental Workflow and Signaling Pathways

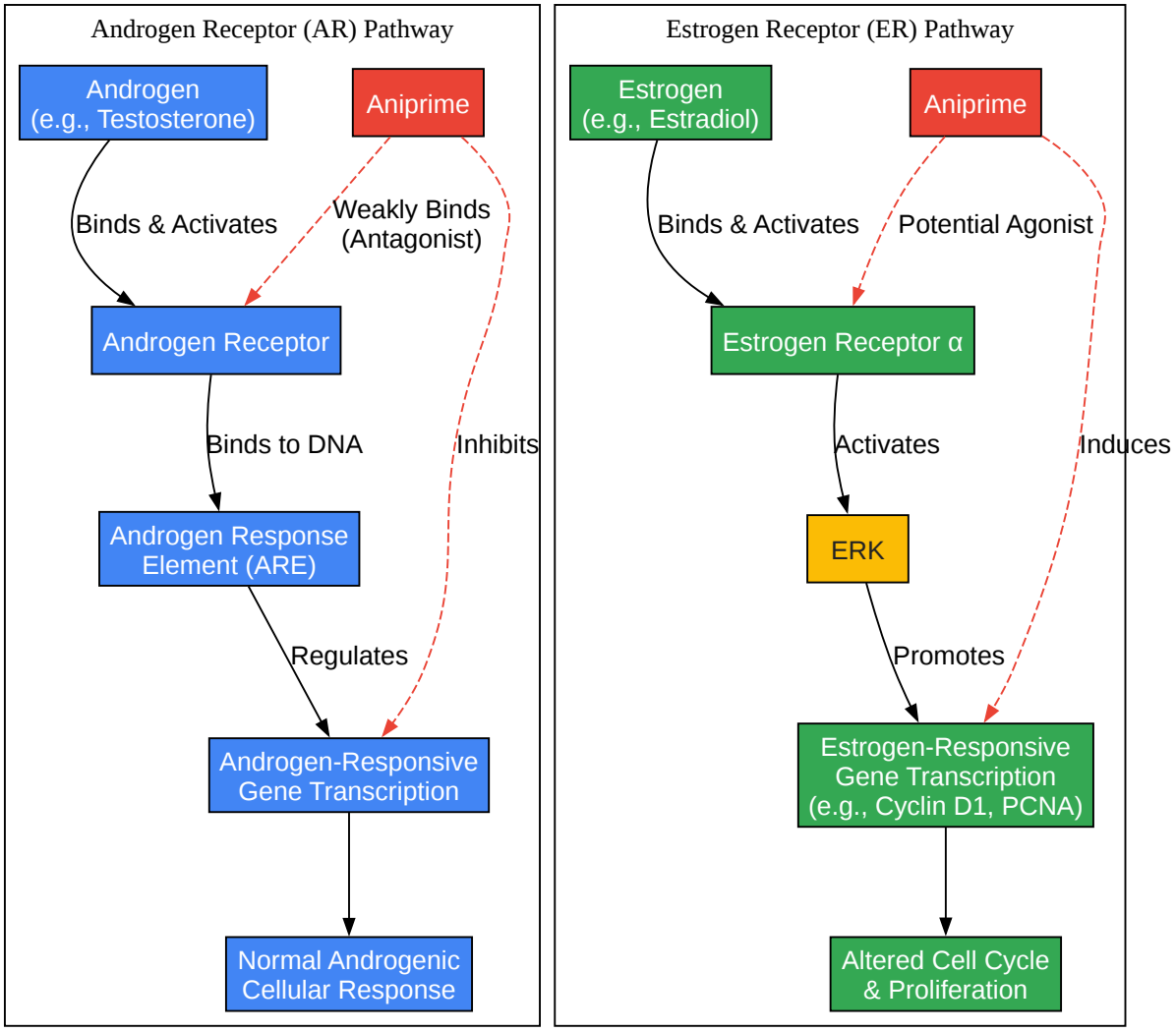
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Caption: Workflow for an Acute Oral Toxicity Study (OECD 423).

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Caption: Potential Endocrine Disruption Pathways for **Aniprime**.

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Summary of Toxicological Profile

Based on the comprehensive data from a representative anilinopyrimidine compound, **Aniprime** exhibits a low order of acute toxicity via oral, dermal, and inhalation routes.[1][2][3][4][5] It is not a skin or eye irritant but has been identified as a dermal sensitizer.[1][4][5]

In repeated-dose studies, the primary target organs are the liver and kidneys.[4][5][6] However, these effects were generally observed at high dose levels. Importantly, **Aniprime** did not show any evidence of genotoxicity or carcinogenicity in a battery of standard assays.[1][4][6] Furthermore, it is not considered a reproductive or developmental toxicant.[1][4][6]

The mechanism of action for anilinopyrimidine fungicides involves the inhibition of methionine biosynthesis in fungi.[20][21] In mammalian systems, preliminary data suggests a potential for endocrine disruption through weak antagonism of the androgen receptor and potential activation of estrogen receptor signaling pathways, which warrants further investigation.[22][23][24] Overall, the preliminary toxicological profile suggests a low risk to human health under controlled exposure conditions.

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